

Application Notes and Protocols: Disperse Red 177 in Textile Chemistry

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Disperse Red 177

Cat. No.: B1581144

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Introduction

Disperse Red 177 (C.I. 11122) is a monoazo disperse dye belonging to the benzothiazole heterocyclic class.^[1] It is characterized by its low water solubility and is primarily utilized in the high-temperature dyeing and printing of hydrophobic synthetic fibers, most notably polyester (PET) and its blends.^[1] Its molecular structure imparts a bright red hue, and it is recognized for good dyeing strength, leveling properties, and overall fastness, making it a commercially significant colorant in the textile industry.^[1] These application notes provide detailed protocols for the use of **Disperse Red 177** in textile chemistry research, including dyeing procedures, fastness testing, and analytical quantification, as well as a discussion of its toxicological relevance.

Physicochemical Properties and Quantitative Data

Disperse Red 177 is a red powder that is insoluble in water. Key identifiers and fastness properties are summarized below.

Table 1: Properties and Identification of **Disperse Red 177**

Property	Value	Reference(s)
C.I. Name	Disperse Red 177	
C.I. Number	11122	
CAS Number	58051-98-2	
Molecular Formula	C ₂₀ H ₁₈ N ₆ O ₄ S	
Molecular Weight	438.46 g/mol	
Chemical Class	Single Azo	

Table 2: Colorfastness Properties of **Disperse Red 177** on Polyester

Fastness Test	Standard Method (Typical)	Rating (Scale)	Typical Result	Reference(s)
Light Fastness	ISO 105-B02 / AATCC 16.3	1-8	5-6	[2] [3]
Washing Fastness (Staining on PES)	ISO 105-C06	1-5	4-5	[2]
Washing Fastness (Staining on Cotton)	ISO 105-C06	1-5	5	[2]
Sublimation/Hot Pressing	ISO 105-P01 / AATCC 117	1-5	5	[2] [4]
Perspiration Fastness	ISO 105-E04	1-5	Not specified, but a standard test.	[5]
Rubbing Fastness (Dry)	ISO 105-X12 / AATCC 8	1-5	Not specified, but a standard test.	[6]
Rubbing Fastness (Wet)	ISO 105-X12 / AATCC 8	1-5	Not specified, but a standard test.	[6]

Note: Fastness ratings can vary based on the dyeing process, depth of shade, and specific finishing treatments applied to the fabric.

Experimental Protocols

Protocol 1: High-Temperature Exhaust Dyeing of Polyester

This method is suitable for achieving excellent dye penetration and fastness on polyester fabrics in a laboratory or pilot-scale setting.

1. Materials and Equipment:

- 100% Polyester fabric
- **Disperse Red 177**
- Dispersing agent (e.g., sodium lignosulfonate)
- Acetic acid (glacial) or a pH buffer
- Sodium hydrosulfite and sodium hydroxide (for reduction clearing)
- High-temperature, high-pressure laboratory dyeing machine
- Beakers, graduated cylinders, and a magnetic stirrer
- pH meter

2. Procedure:

- Fabric Preparation (Scouring):
 - Prepare a scouring bath with a non-ionic detergent (e.g., 1-2 g/L) and sodium carbonate (1 g/L).
 - Treat the polyester fabric in this bath at 60-70°C for 20-30 minutes to remove impurities.
 - Rinse the fabric thoroughly with hot water, followed by a cold water rinse, and then dry.
- Dye Bath Preparation:
 - Weigh the required amount of **Disperse Red 177** (e.g., 1.3% on weight of fabric, owf) for the desired shade.[\[2\]](#)
 - Create a paste of the dye with an equal amount of a dispersing agent and a small amount of warm water.
 - Add this paste to the main dye bath containing softened water at a liquor ratio of 1:10 to 1:15.

- Adjust the pH of the dye bath to 4.5-5.5 using acetic acid.[\[7\]](#)[\[8\]](#)
- Dyeing Cycle:
 - Place the scoured polyester fabric into the dyeing machine.
 - Add the prepared dye bath.
 - Gradually raise the temperature to 130°C at a rate of 1.5-2.0°C per minute.[\[7\]](#)[\[8\]](#)
 - Hold the temperature at 130°C for 30-60 minutes, depending on the desired color depth.
[\[7\]](#)[\[8\]](#)
 - Slowly cool the bath to 70-80°C before draining.
- Post-Dyeing (Reduction Clearing):
 - Prepare a clearing bath containing sodium hydrosulfite (1-2 g/L) and sodium hydroxide (1-2 g/L).
 - Treat the dyed fabric in this solution at 70-80°C for 15-20 minutes to remove unfixed surface dye.
 - Rinse the fabric thoroughly with hot water, then cold water.
 - Neutralize with a dilute acetic acid solution if necessary, followed by a final rinse.
 - Dry the fabric.

Protocol 2: Thermosol Dyeing of Polyester

This is a continuous method suitable for dyeing long lengths of fabric and is commonly used in industrial settings.

1. Materials and Equipment:

- 100% Polyester fabric
- **Disperse Red 177**

- Migration inhibitor
- Padding mangle
- Infrared (IR) pre-dryer or hot flue dryer
- Thermosol unit (hot air chamber)

2. Procedure:

- Padding:
 - Prepare a padding liquor containing the dispersed **Disperse Red 177**, a migration inhibitor, and a wetting agent. The pH should be adjusted to 4.5-5.5.
 - Pass the polyester fabric through the padding mangle to ensure even application of the dye liquor, typically aiming for a wet pick-up of 60-70%.
- Drying:
 - Immediately dry the padded fabric at 100-120°C.[9][10] Infrared drying is often preferred as it minimizes dye migration.[9][11]
- Thermofixation:
 - Pass the dried fabric through a Thermosol chamber at a high temperature, typically 190-220°C, for 60-90 seconds.[9][11][12] This process causes the dye to sublime and diffuse into the polyester fibers.
- After-treatment:
 - Wash the fabric to remove any unfixed dye and auxiliary chemicals.
 - Perform a reduction clearing as described in the exhaust dyeing protocol (Protocol 1, Step 4) to achieve optimal fastness.
 - Rinse and dry the final fabric.

Protocol 3: Analytical Quantification by LC-MS/MS

This protocol outlines a method for the extraction and quantification of **Disperse Red 177** from a textile sample.

1. Materials and Equipment:

- Textile sample dyed with **Disperse Red 177**
- Methanol (HPLC grade)
- **Disperse Red 177** analytical standard
- Ultrasonic bath
- Centrifuge
- Syringe filters (0.22 µm PTFE)
- Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS) system

2. Procedure:

- Sample Extraction:
 - Accurately weigh approximately 1.0 g of the textile sample, cut into small pieces.
 - Place the sample into a flask and add 20 mL of methanol.[\[13\]](#)[\[14\]](#)
 - Sonicate the flask in an ultrasonic bath at 50-60°C for 30 minutes.[\[13\]](#)[\[14\]](#)
 - Centrifuge the extract at approximately 4000 rpm for 10 minutes.
 - Filter the supernatant through a 0.22 µm PTFE filter into an LC vial for analysis.[\[13\]](#)[\[14\]](#)
- LC-MS/MS Analysis:
 - Chromatography: Use a C18 reversed-phase column with a gradient elution of water (with 0.1% formic acid) and methanol (with 0.1% formic acid).[\[13\]](#)

- Mass Spectrometry: Operate the mass spectrometer in multiple reaction monitoring (MRM) mode for quantitative analysis. Specific precursor and product ions for **Disperse Red 177** should be determined by infusing a standard solution.
- Quantification: Prepare a calibration curve using the **Disperse Red 177** analytical standard and calculate the concentration in the textile extract in mg/kg.

Toxicological Considerations: Skin Sensitization

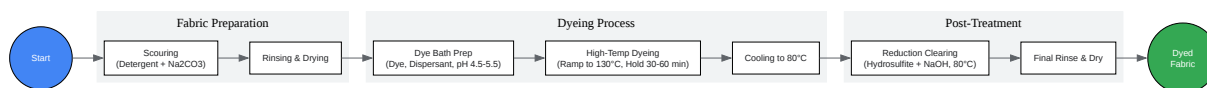
Disperse dyes, including some red variants, are known to be potential skin sensitizers, capable of causing allergic contact dermatitis (ACD).^{[15][16]} While specific data on **Disperse Red 177** is less common than for other dyes (like Disperse Blue 106 or Disperse Orange 3), the chemical class is a focus of toxicological assessment. The mechanism of skin sensitization is understood through an Adverse Outcome Pathway (AOP).

Adverse Outcome Pathway (AOP) for Skin Sensitization:

- Molecular Initiating Event (MIE): The dye molecule (a hapten) penetrates the stratum corneum of the skin and covalently binds to skin proteins (haptenation).^[17]
- Keratinocyte Activation: The haptenated proteins cause stress signals in skin cells (keratinocytes), leading to the release of pro-inflammatory cytokines.
- Dendritic Cell Activation: Dendritic cells (immune cells) in the skin recognize the haptenated proteins, become activated, and migrate to the local lymph nodes.
- T-Cell Activation and Proliferation: In the lymph nodes, the dendritic cells present the antigen to T-cells, leading to the proliferation of allergen-specific T-cells. This is the sensitization phase.^[17]
- Adverse Outcome: Upon subsequent exposure to the same dye, the now-sensitized T-cells trigger a more rapid and robust inflammatory response, resulting in the clinical symptoms of allergic contact dermatitis (e.g., redness, itching, eczema).

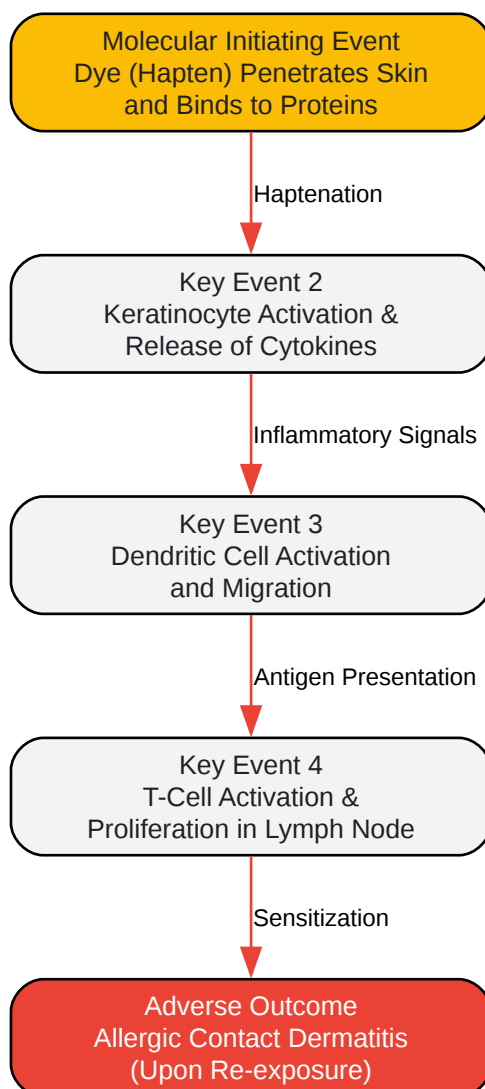
Due to this potential, textiles intended for prolonged skin contact, especially those dyed in deep shades, should be subjected to thorough post-dyeing washing and reduction clearing to minimize the amount of residual, unfixed dye on the fiber surface.

Visualizations



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Caption: High-temperature exhaust dyeing workflow for polyester with **Disperse Red 177**.



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Caption: Adverse Outcome Pathway (AOP) for skin sensitization by textile dyes.

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References

- 1. Page loading... [wap.guidechem.com]
- 2. Skycron® Disperse Red 177/FRL 200% Fabric Dye for Polyester - Disperse Red 177, Disperse Red | Made-in-China.com [m.made-in-china.com]
- 3. China Disperse Red 177 Suppliers, Manufacturers, Factory - Wholesale Price - TIANYA [dyesupplier.com]
- 4. Dyeing and Processing: Sublimation Fastness Of Disperse Dyes [dyeingworld1.blogspot.com]
- 5. cdn.standards.iteh.ai [cdn.standards.iteh.ai]
- 6. epsilonpigments.com [epsilonpigments.com]
- 7. textilelearner.net [textilelearner.net]
- 8. autumnchem.com [autumnchem.com]
- 9. resiltextiles.com [resiltextiles.com]
- 10. Disperse Dye Thermosol Dyeing Procedure - Industry News - News - Hangzhou Tiankun Chem Co.,Ltd [china-dyestuff.com]
- 11. How to dye and procedure of dyeing for textile: The Thermosol process of polyester dyeing with disperse dyes [dyes4dyeing.blogspot.com]
- 12. scribd.com [scribd.com]
- 13. benchchem.com [benchchem.com]
- 14. lcms.cz [lcms.cz]
- 15. researchgate.net [researchgate.net]
- 16. researchgate.net [researchgate.net]
- 17. Chemical-Specific T Cell Tests Aim to Bridge a Gap in Skin Sensitization Evaluation - PMC [pmc.ncbi.nlm.nih.gov]

- To cite this document: BenchChem. [Application Notes and Protocols: Disperse Red 177 in Textile Chemistry]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1581144#application-of-disperse-red-177-in-textile-chemistry-research]

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